

# sinapoyl malate broad spectrum absorption verification

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## Compound Focus: Sinapoyl malate

CAS No.: 92344-58-6

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## Quantitative Evidence for Broad-Spectrum Absorption

The following table summarizes the key experimental findings that verify **sinapoyl malate's** broad-spectrum absorption capabilities.

Evidence Type	Key Finding	Quantitative/Qualitative Data	Citation
Spectral Breadth	Anomalous spectral broadening under jet-cooled conditions	Broadening extends well over <b>1000 cm<sup>-1</sup></b> in the UV-B region; no gaps in coverage	[1] [2]
Absorption Efficiency	High oscillator strength	Value of <b>0.65</b> (where 1.0 is the theoretical maximum)	[1]
Photostability	Formation of a stable <i>cis</i> -isomer photoproduct	<i>Trans-to-cis</i> isomerization occurs within <b>~20-30 picoseconds</b>	[3] [4]
Photostability	Absorbance reduction at photostationary state	Only <b>18% reduction</b> after 120 minutes of irradiation	[4]

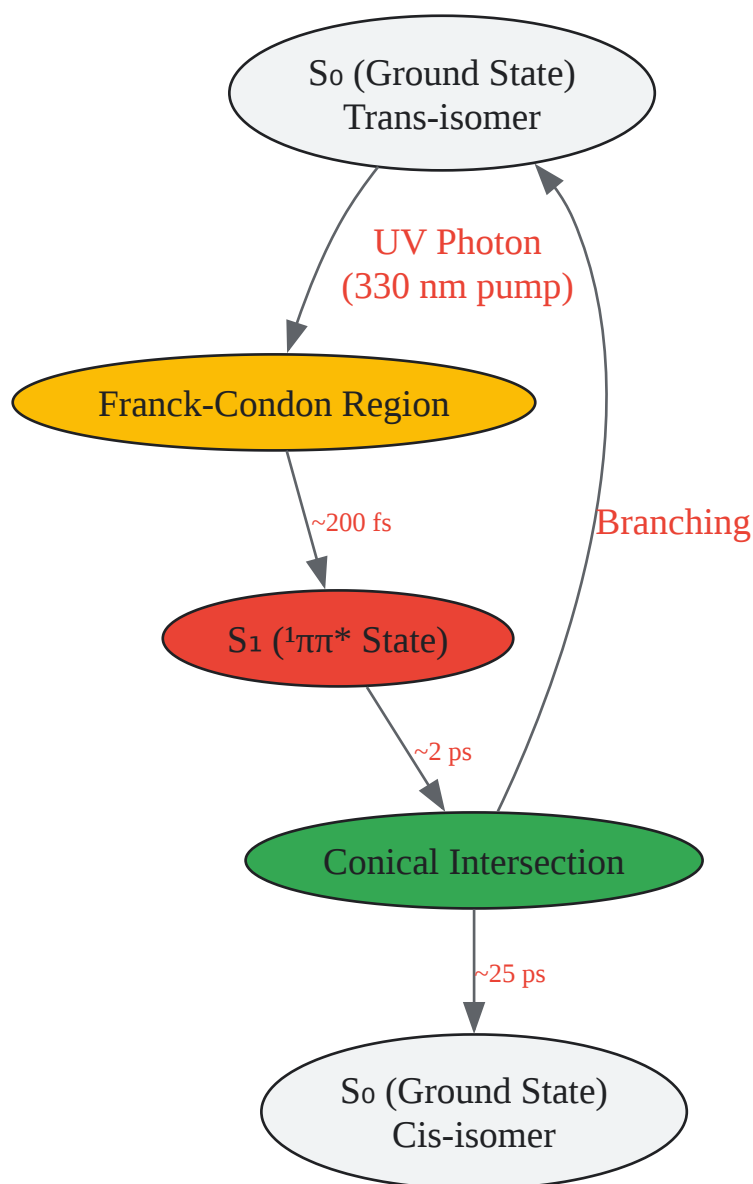
## Detailed Experimental Protocols

The verification of SM's properties relies on sophisticated spectroscopic techniques.

- **Ultrafast Transient Electronic Absorption Spectroscopy (TEAS):** This is a pump-probe technique used to unravel photodeactivation mechanisms [3] [4] [5]. A femtosecond **pump pulse** (e.g., at 330 nm) excites the SM molecules [3]. A delayed broadband **probe pulse** then measures the resulting changes in absorption over time delays from femtoseconds to nanoseconds. The data is analyzed through **global fitting** to extract the time constants of decay processes, revealing the ultrafast isomerization pathway [3].
- **Jet-Cooled Ultraviolet (UV) Spectroscopy:** This method studies molecules in isolation, removing interference from solvent interactions [1] [2]. SM molecules are vaporized and placed in a supersonic jet expansion, cooling them to temperatures near absolute zero [1]. A tunable UV laser is then used to record the high-resolution absorption spectrum, allowing the intrinsic spectral broadening of SM to be observed [2].
- **Steady-State Irradiation and Photostability Assessment:** This protocol evaluates long-term stability [4]. An SM solution is irradiated for an extended period (e.g., 120 minutes) using a solar simulator [4]. The UV-Vis absorption spectrum is measured at intervals. The small reduction in absorbance at the peak wavelength, coupled with techniques like  $^1\text{H NMR}$  to confirm the formation of the *cis*-isomer, demonstrates high photostability [4].

## Mechanism of Photoprotection

The broad-spectrum absorption and photostability of SM are enabled by a highly efficient photodeactivation mechanism, predominantly *trans-cis* isomerization. The following diagram illustrates this ultrafast process.



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This mechanism shows how SM efficiently converts potentially damaging UV energy into harmless heat, returning to a stable ground state (*trans* or *cis*) without breaking down [3] [6]. This property is remarkably conserved even in structurally modified SM derivatives, making it a robust template for designing new sunscreens [3] [7].

## Summary for Researchers

**Sinapoyl malate** serves as a paradigm for natural photoprotection. Its performance is quantified by:

- **Inherently broad** UV-B absorption spectrum.
- **High oscillator strength** for efficient photon capture.
- **Ultrafast, non-radiative decay** via *trans-cis* isomerization on picosecond timescales.
- **Excellent photostability** due to the formation of a long-lived, non-damaging *cis*-isomer.

These properties, verified through advanced spectroscopic protocols, make SM and its derivatives promising candidates for bio-inspired, safe, and effective UV filters and photomolecular heaters in both cosmetic and agricultural applications [4] [7].

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